Technical Support Center: Recrystallization of 6-Iodo-8-nitroquinoline

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Compound of Interest	
Compound Name:	*6-Iodo-8-nitroquinoline*
CAS No.:	*5552-46-5*
Cat. No.:	*B1625730*

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Ticket ID: #REC-5552-46-5 Subject: Purification Protocol & Troubleshooting for **6-Iodo-8-nitroquinoline** Status: Open Assigned Specialist: Senior Application Scientist, Process Chemistry Div.

Executive Summary & Compound Profile

Welcome to the technical support portal. You are likely working with **6-Iodo-8-nitroquinoline** (CAS: 5552-46-5), a critical intermediate often used in the synthesis of kinase inhibitors or antiviral scaffolds via Suzuki/Sonogashira couplings.

This compound presents specific purification challenges due to the nitro group (polarity, potential for "oiling out") and the iodine atom (heavy atom effect, polarizability).[1] The guide below prioritizes purity for downstream transition-metal catalyzed cross-couplings, where even trace impurities (sulfur, unreacted starting materials) can poison catalysts.

Physical Property Baseline

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Property	Value / Description	Notes
Appearance	Yellow to brownish-yellow powder	Nitro-quinolines are characteristically yellow.
Melting Point	Expect >150°C (High MP)	Analog 6-methoxy-8-nitroquinoline melts at 158-160°C [1].
Solubility Profile	Low in hexanes/water; High in hot polar aprotic solvents.[1]	"Oiling out" risk is high in single-solvent systems if cooling is too rapid.

Solvent System Selection (Decision Matrix)

Do not guess. Use this logic flow to select the correct solvent system based on your crude purity and available equipment.

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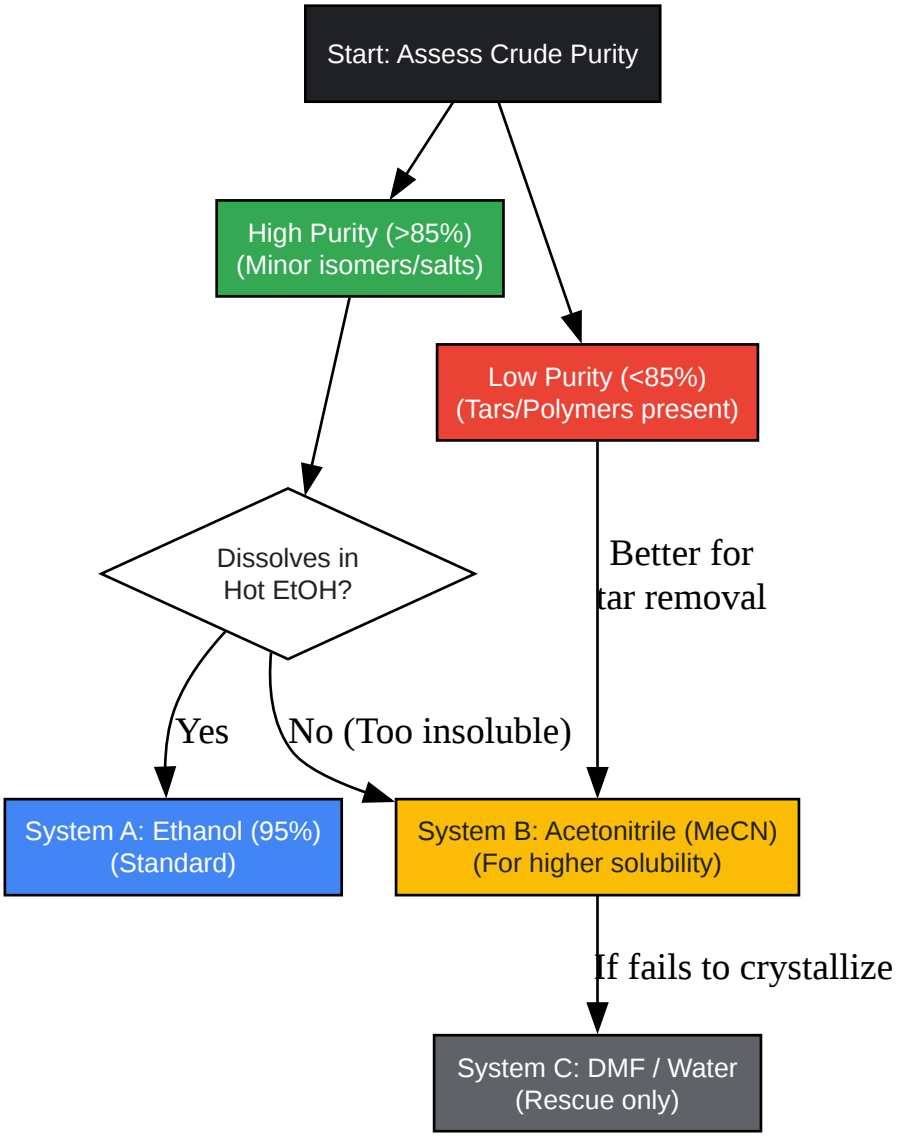

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Figure 1: Solvent selection decision tree.[1] System A (Ethanol) is the preferred starting point for safety and ease of drying.[1]

Detailed Experimental Protocol

Safety Warning: Nitro-aromatics can be energetic. Iodine-containing compounds are heavy; do not inhale dust. Perform all operations in a fume hood.

System A: Ethanol (The Standard)

Best for removing inorganic salts and trace isomers.[1]

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Step 1: Dissolution

- Place crude **6-iodo-8-nitroquinoline** in an Erlenmeyer flask.
- Add Ethanol (95%) at a ratio of 10 mL per gram of solid.
- Heat to reflux (approx. 78°C) with magnetic stirring.
- Observation Check: If solid remains undissolved after 10 minutes of reflux, add more ethanol in 2 mL increments. If volume exceeds 20 mL/g, switch to System B (Acetonitrile).[1]

Step 2: Hot Filtration (Crucial Step) Why: Skraup or nitration syntheses often produce polymeric "tars" that are insoluble in hot ethanol but will contaminate crystals upon cooling.[1]

- While boiling, add Activated Carbon (1-2% by weight) if the solution is dark brown/black.[1] Boil for 5 mins.
- Filter the hot solution through a pre-warmed Büchner funnel with a Celite pad.
  - Tip: Pre-wet the Celite with hot ethanol to prevent premature crystallization in the funnel. [1]

Step 3: Controlled Crystallization

- Allow the filtrate to cool to room temperature slowly (over 1-2 hours).
  - Troubleshooting: Do not use an ice bath immediately.[1] Rapid cooling traps impurities.[1]
- Once solid precipitation is observed at room temperature, cool the flask to 0-4°C in an ice bath for 30 minutes to maximize yield.

Step 4: Isolation

- Filter the crystals using vacuum filtration.[1]
- Wash: Use cold ethanol (-20°C).[1]

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- Volume: 2 x 1 mL per gram of product.[1] Do not over-wash; the product has slight solubility in ethanol.[1]

- Dry: Vacuum oven at 40°C or air dry.

Troubleshooting Guide (FAQ)

Q1: The product separated as a dark oil ("Oiled Out") instead of crystals. Why?

- Root Cause: The temperature dropped below the "oiling out" temperature (liquid-liquid phase separation) before it reached the crystallization temperature.[1] This is common with nitro-compounds.

- Resolution:

  - Reheat the mixture until the oil redissolves.

  - Add a seed crystal of pure product (if available) or scratch the glass side with a rod.[1]

  - Add a small amount of a co-solvent (e.g., 5-10% Toluene) to change the solubility profile.[1]

  - Cool very slowly (wrap flask in a towel).

Q2: My yield is low (<50%).

- Root Cause: Too much solvent was used (solubility is higher than expected), or the mother liquor still holds the product.[1]

- Resolution:

  - Concentrate the mother liquor (filtrate) by rotary evaporation to half volume.[1]

  - Cool again to harvest a "second crop." (Note: Second crop purity is usually lower; check via TLC/NMR).

Q3: The crystals are colored (Orange/Brown) but should be Pale Yellow.

- Root Cause: Trapped iodine or polymeric impurities.[1]

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- Resolution:
  - Wash the isolated crystals with a dilute solution of Sodium Thiosulfate (aq) to remove free iodine.[1]
  - Recrystallize again using the Activated Carbon step described in the protocol.[1]

Quality Control & Validation

Before proceeding to the next synthetic step, validate the identity and purity.[1]

NMR Characterization (Expected Signals)

Solvent: DMSO-d6 or CDCl3[1]

- Protons: You will see signals in the aromatic region (7.5 - 9.0 ppm).[1]
- Pattern:
  - H-2, H-3, H-4 (Pyridine ring): Typical quinoline splitting (dd). H-2 is usually most downfield (~9.0 ppm).[1]
  - H-5, H-7 (Benzene ring): The 6-iodo and 8-nitro substitution leaves only two protons on this ring. They will appear as meta-coupled doublets (J ~ 2 Hz).[1]
  - Diagnostic: Look for the absence of the H-6 and H-8 signals found in the parent quinoline.

Melting Point Check

- Since literature values vary by isomer and specific derivative, run a Mixed Melting Point:
  - Mix your recrystallized product 1:1 with a known pure standard (if available).[1]
  - If the MP drops or widens significantly compared to the pure standard, the product is impure.[1]
  - Target: Sharp range (e.g., 2°C window).[1]

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